

A Technical Guide to Docetaxel-d5: Commercial Availability, and Applications

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Compound of Interest

Compound Name: Docetaxel-d5

Cat. No.: B13710146

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Docetaxel-d5**, a deuterated analog of the widely used chemotherapy agent Docetaxel. This document outlines its commercial sources, key technical specifications, and detailed experimental protocols for its application in research and development.

Commercial Sources and Availability

Docetaxel-d5 is available from several commercial suppliers as a research-grade chemical. It is primarily used as an internal standard in analytical methods, particularly for mass spectrometry-based quantification of Docetaxel in biological matrices. Below is a summary of prominent suppliers and their product offerings.

Supplier	Product Name	Catalog Number	Purity	Available Formats	Storage
LGC Standards	Docetaxel-d5	TRC-D198250	>95% (HPLC) [1] [2] [3] [4]	Neat Solid (0.5 mg, 5 mg) [1] [5]	-20°C [1] [2] [3] [4]
MedChemExpress	Docetaxel-d5	HY-B0011S	Not specified	Inquire for details	Inquire for details
Clearsynth	Docetaxel-d5	CS-O-06556	Not specified	Custom synthesis [6]	Inquire for details
Fisher Scientific	5MG Docetaxel-d5	17832510	Not specified	5 mg	Inquire for details
VIVAN Life Sciences	Docetaxel-d5	VLCS-00639	Not specified	Inquire for details	2-8°C Refrigerator [6]
Pharmaffiliates	Docetaxel-d5	PA STI 035970	Not specified	Inquire for details	2-8°C Refrigerator [6]
Cayman Chemical	Docetaxel-d9	10461	≥99% deuterated forms (d1-d9)	Not specified	≥ 4 years at -20°C [7]

Note: While Cayman Chemical provides Docetaxel-d9, it serves a similar purpose as an internal standard and is included here for reference. Researchers should always request a certificate of analysis from the supplier for lot-specific purity and isotopic enrichment data.

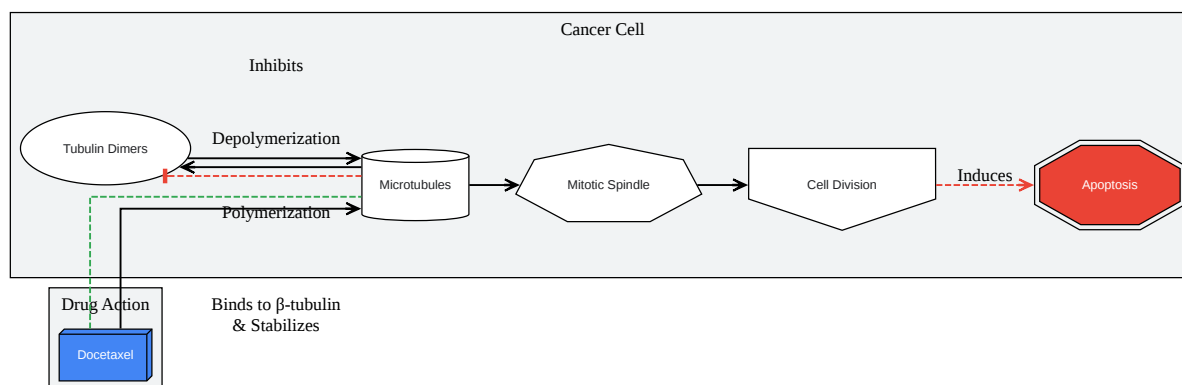
Mechanism of Action of Docetaxel

Docetaxel exerts its anticancer effects by disrupting the normal function of microtubules, which are essential components of the cell's cytoskeleton.[\[1\]](#) Its primary mechanism of action involves:

- Binding to β -tubulin: Docetaxel binds to the β -tubulin subunit of microtubules.[\[1\]](#)

- Promoting microtubule assembly and stabilization: Unlike some other anticancer drugs that cause microtubule disassembly, Docetaxel promotes the polymerization of tubulin into stable microtubules and prevents their depolymerization.[1][8][9]
- Inhibition of microtubule dynamics: This stabilization of microtubules disrupts the dynamic process of microtubule assembly and disassembly, which is crucial for various cellular functions, particularly cell division.[1][8][9]
- Cell cycle arrest: The disruption of microtubule dynamics leads to the arrest of the cell cycle at the G2/M phase.[8][9]
- Induction of apoptosis: Ultimately, the mitotic arrest triggers programmed cell death (apoptosis) in cancer cells.[1][8][9]

This mechanism is visualized in the following signaling pathway diagram:



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Caption: Docetaxel's mechanism of action.

Experimental Protocols

Docetaxel-d5 is a critical tool for the accurate quantification of Docetaxel in biological samples using isotope dilution mass spectrometry. Below are representative protocols for its use as an internal standard and for an in vitro microtubule assembly assay.

Quantification of Docetaxel in Human Plasma using LC-MS/MS with **Docetaxel-d5** as an Internal Standard

This protocol describes a general workflow for the extraction and analysis of Docetaxel from human plasma.

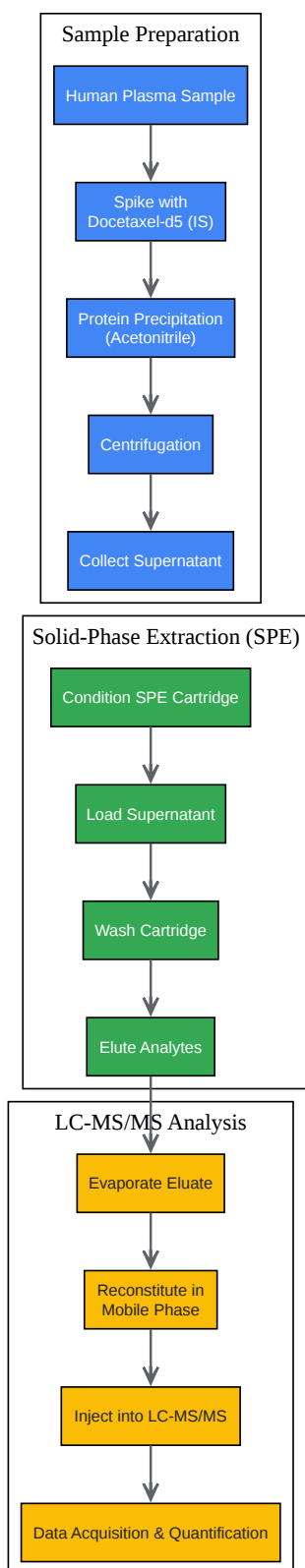
Materials:

- Human plasma samples
- **Docetaxel-d5** (internal standard)
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges
- LC-MS/MS system

Procedure:

- Sample Preparation:
 1. Thaw human plasma samples on ice.
 2. Spike a known concentration of **Docetaxel-d5** internal standard solution into each plasma sample.

3. Vortex mix for 30 seconds.
- Protein Precipitation:
 1. Add 3 volumes of cold acetonitrile to the plasma sample.
 2. Vortex mix for 1 minute.
 3. Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
 - Solid-Phase Extraction (SPE):
 1. Condition the SPE cartridge with methanol followed by water.
 2. Load the supernatant from the protein precipitation step onto the conditioned SPE cartridge.
 3. Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
 4. Elute Docetaxel and **Docetaxel-d5** with an appropriate organic solvent (e.g., acetonitrile).
 - LC-MS/MS Analysis:
 1. Evaporate the eluate to dryness under a gentle stream of nitrogen.
 2. Reconstitute the residue in the mobile phase.
 3. Inject an aliquot into the LC-MS/MS system.
 4. LC Conditions: Use a C18 reversed-phase column with a gradient elution of mobile phases (e.g., A: 0.1% formic acid in water, B: 0.1% formic acid in acetonitrile).
 5. MS/MS Conditions: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions for both Docetaxel and **Docetaxel-d5**.



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Caption: LC-MS/MS workflow for Docetaxel.

In Vitro Microtubule Assembly Assay

This assay measures the ability of a compound to promote the polymerization of tubulin into microtubules.

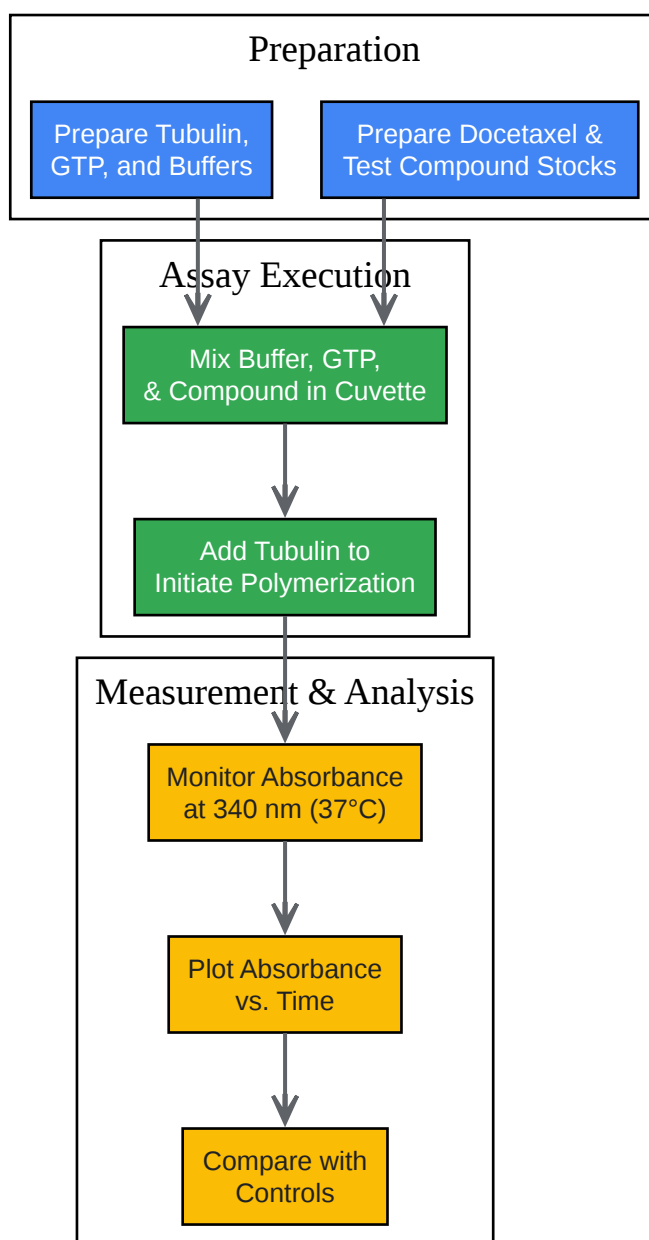
Materials:

- Purified tubulin protein
- GTP (Guanosine triphosphate)
- Assembly buffer (e.g., 80 mM PIPES, 1 mM MgCl₂, 1 mM EGTA, pH 6.8)
- Docetaxel (positive control)
- Test compound
- Spectrophotometer with temperature control

Procedure:

- Preparation:
 1. Prepare a stock solution of tubulin in assembly buffer.
 2. Prepare stock solutions of Docetaxel and the test compound in an appropriate solvent (e.g., DMSO).
- Assay:
 1. In a cuvette, add the assembly buffer and GTP.
 2. Add the test compound or Docetaxel to the desired final concentration.
 3. Initiate the reaction by adding the tubulin solution.
 4. Immediately place the cuvette in a spectrophotometer pre-warmed to 37°C.
- Measurement:

1. Monitor the increase in absorbance at 340 nm over time. An increase in absorbance indicates microtubule polymerization.
 2. Record the data at regular intervals for a set period (e.g., 30-60 minutes).
- Data Analysis:
 1. Plot the absorbance (turbidity) as a function of time.
 2. Compare the polymerization curve of the test compound to the positive control (Docetaxel) and a negative control (solvent alone).



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